

Tofenacin In Vitro Experimental Assays: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tofenacin is a tricyclic antidepressant that acts as a serotonin-norepinephrine reuptake inhibitor (SNRI). It is also the major active metabolite of the muscle relaxant orphenadrine. Emerging research has highlighted its potential anticholinergic and antihistamine properties, making it a compound of interest for a variety of therapeutic applications. This document provides detailed application notes and protocols for a range of in vitro experimental assays to characterize the pharmacological profile of **Tofenacin**.

Data Presentation: Summary of In Vitro Activities

The following table summarizes the available quantitative data on the in vitro activity of **Tofenacin** at key pharmacological targets. This information is crucial for understanding its mechanism of action and for designing further preclinical and clinical studies.



Target	Assay Type	Radiolig and	Tissue/ Cell Line	Species	IC50 (nM)	Ki (nM)	Referen ce
Muscarini c Acetylch oline Receptor	Radioliga nd Binding	[3H]- Atropine	Brain	Not Specified	130	54	[1][2]

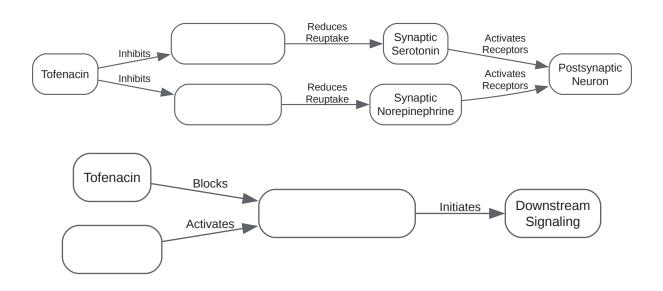
Note: Data for serotonin transporter, norepinephrine transporter, and histamine receptors are not yet available in the public domain. The protocols provided below can be used to determine these values.

Key Signaling Pathways

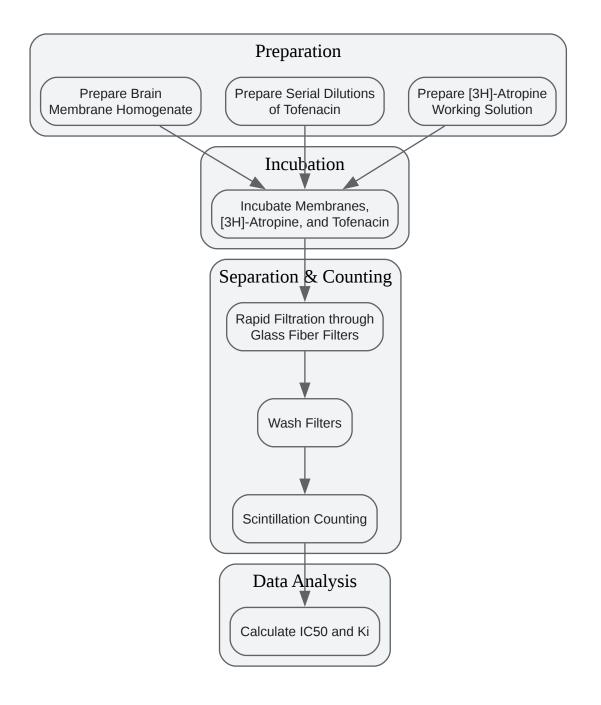
Tofenacin's primary mechanism of action involves the modulation of monoaminergic and cholinergic signaling pathways.

Serotonin and Norepinephrine Reuptake Inhibition

Tofenacin is known to inhibit the reuptake of serotonin (5-HT) and norepinephrine (NE) from the synaptic cleft, thereby increasing the concentration of these neurotransmitters in the synapse and enhancing downstream signaling. This is the primary mechanism underlying its antidepressant effects.







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References

- 1. Comparison of pharmacological profiles of serotonin norepinephrine reuptake inhibitors [jstage.jst.go.jp]
- 2. Comparison of pharmacological profiles of serotonin norepinephrine reuptake inhibitors [jstage.jst.go.jp]
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